

Toxicogenomics of Tris(2-butoxyethyl) Phosphate (TBEP): A Technical Guide

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Compound of Interest

Compound Name: 2-Butoxyethyl
dihydrogenphosphate

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Abstract

Tris(2-butoxyethyl) phosphate (TBEP), a high-production-volume organophosphate ester, is widely utilized as a flame retardant and plasticizer in a vast array of consumer and industrial products. Its ubiquitous presence in the environment and detection in human tissues raise significant concerns about its potential adverse health effects. This technical guide provides an in-depth exploration of the toxicogenomics of TBEP, focusing on its impact on gene expression and the perturbation of critical signaling pathways. We summarize key findings from recent studies, present detailed experimental protocols for assessing TBEP toxicity, and offer structured data for comparative analysis to support further research and risk assessment.

Introduction to TBEP and its Toxicological Profile

Organophosphate esters (OPEs) have increasingly replaced polybrominated diphenyl ethers (PBDEs) as flame retardants in commercial and household products. TBEP is one such OPE, frequently detected in indoor dust, water sources, and human biological samples.^{[1][2]} Emerging toxicological evidence suggests that TBEP exposure is associated with a range of adverse health outcomes, including hepatotoxicity, carcinogenicity, neurotoxicity, and endocrine disruption.^{[1][3][4]} Toxicogenomics, the study of how chemical exposures affect gene expression, provides a powerful lens through which to understand the molecular mechanisms underpinning TBEP-induced toxicity.

Mechanisms of TBEP-Induced Toxicity

TBEP exposure has been shown to induce a variety of cellular and molecular-level disruptions. Key mechanisms of TBEP toxicity include:

- **Oxidative Stress:** TBEP treatment can lead to an increase in reactive oxygen species (ROS) and nitric oxide (NO), causing oxidative stress and subsequent cellular damage.[\[1\]](#)
- **DNA Damage and Apoptosis:** Studies have demonstrated that TBEP can induce significant DNA damage and trigger programmed cell death (apoptosis) in exposed cells.[\[1\]](#)[\[5\]](#)
- **Mitochondrial Dysfunction:** TBEP can disrupt the mitochondrial membrane potential, impairing mitochondrial function and cellular energy metabolism.[\[1\]](#)
- **Cell Cycle Dysregulation:** Exposure to TBEP has been linked to disturbances in the normal cell cycle progression.[\[1\]](#)[\[5\]](#)
- **Endocrine Disruption:** TBEP has been shown to have endocrine-disrupting potential, affecting steroid hormone biosynthesis.[\[5\]](#)[\[6\]](#)

Toxicogenomic Studies of TBEP

Transcriptomic analyses, primarily using RNA sequencing (RNA-seq) and microarrays, have been instrumental in elucidating the gene expression changes induced by TBEP. These studies have been conducted in various models, including human cell lines and aquatic organisms.

Effects on Human Liver Cells (HepG2)

In human hepatocellular carcinoma (HepG2) cells, TBEP exposure has been shown to upregulate genes involved in several key biological processes:

- **Protein and Energy Metabolism:** TBEP treatment leads to an increase in the expression of genes related to protein and energy metabolism.[\[6\]](#)
- **DNA Replication:** An upregulation of genes involved in DNA replication has also been observed.[\[6\]](#)

- **Stress Response and Wound Healing:** TBEP affects a wide range of biological processes, with a notable impact on the general stress response and wound healing pathways.[6][7]
- **Immune Response:** TBEP exposure can modulate the expression of genes related to immune function.[7]
- **Cancer-Related Genes:** A study focusing on cancer pathway genes revealed that TBEP exposure resulted in the upregulation of 10 genes and downregulation of 3 genes.[1]

Effects on Other In Vitro and In Vivo Models

- **Daphnia magna:** In the aquatic invertebrate *Daphnia magna*, chronic TBEP exposure led to differential expression of 101 genes, primarily impacting protein metabolism, biosynthesis, and energy metabolism.[8]
- **Mouse Models:** Dietary exposure to TBEP in mice has been shown to impair memory function and induce neuroinflammation, accompanied by altered expression of genes related to N-methyl-D-aspartate (NMDA) receptor subunits and proinflammatory cytokines.[2]
- **Leydig Cells:** In TM3 Leydig cells, TBEP exposure altered the mRNA levels of genes related to oxidative stress and testosterone synthesis.[4]

Key Signaling Pathways Affected by TBEP

Based on the observed gene expression changes, several key signaling pathways have been identified as targets of TBEP.

- **p53-Mediated Apoptosis Pathway:** TBEP can induce apoptosis through the p53-mediated pathway, a critical regulator of cell death in response to cellular stress.[5]
- **MAPK Signaling Pathways:** TBEP has been shown to modulate different Mitogen-Activated Protein Kinase (MAPK) signaling pathways, including JNK and ERK1/2, which are involved in regulating cell proliferation and apoptosis.[5]

Below are diagrams illustrating a general experimental workflow for toxicogenomic studies and a key signaling pathway affected by TBEP.

Figure 1: General experimental workflow for TBEP toxicogenomics.

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